

An In-depth Technical Guide to Butyl Methanethiosulfonate (CAS: 52017-46-6)

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Compound of Interest

Compound Name: *Butyl Methanethiosulfonate*

CAS No.: *52017-46-6*

Cat. No.: *B014323*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Probing the Cysteine Proteome with Butyl Methanethiosulfonate

The reversible modification of cysteine residues is a cornerstone of cellular regulation, influencing protein structure, function, and signaling. Consequently, reagents that can selectively and efficiently target the thiol group of cysteine are invaluable tools in chemical biology and drug discovery. Among these, the methanethiosulfonate (MTS) family of compounds has emerged as a robust class of thiol-reactive probes. This guide provides a comprehensive technical overview of a specific member of this family, **Butyl Methanethiosulfonate** (BMTS), a reagent with unique potential owing to the properties conferred by its butyl moiety.

While its close analog, S-Methyl Methanethiosulfonate (MMTS), has been more extensively studied, BMTS offers a distinct lipophilic character that can influence its cellular uptake, protein binding, and overall reactivity profile. This guide will delve into the core principles of BMTS, from its fundamental chemical properties and mechanism of action to practical experimental

protocols and its applications in elucidating complex biological systems. We will draw upon the wealth of knowledge from the broader class of alkylthiosulfonates to provide a predictive and insightful framework for the effective use of BMTS in research and development.

Physicochemical Properties of Butyl Methanethiosulfonate

The physicochemical characteristics of a reagent are critical determinants of its utility in biological systems. The butyl group in BMTS imparts a greater degree of hydrophobicity compared to its methyl counterpart, which may enhance its membrane permeability and interaction with hydrophobic binding pockets in proteins. A summary of its known and predicted properties is presented below.

Property	Value	Source
CAS Number	52017-46-6	[1][2]
Molecular Formula	C ₅ H ₁₂ O ₂ S ₂	[1][2]
Molecular Weight	168.28 g/mol	[1][2]
Boiling Point	68-72°C at 0.5 mmHg	[1]
Solubility	Soluble in Ethanol, Ethyl Acetate, Hexane	[3][4]

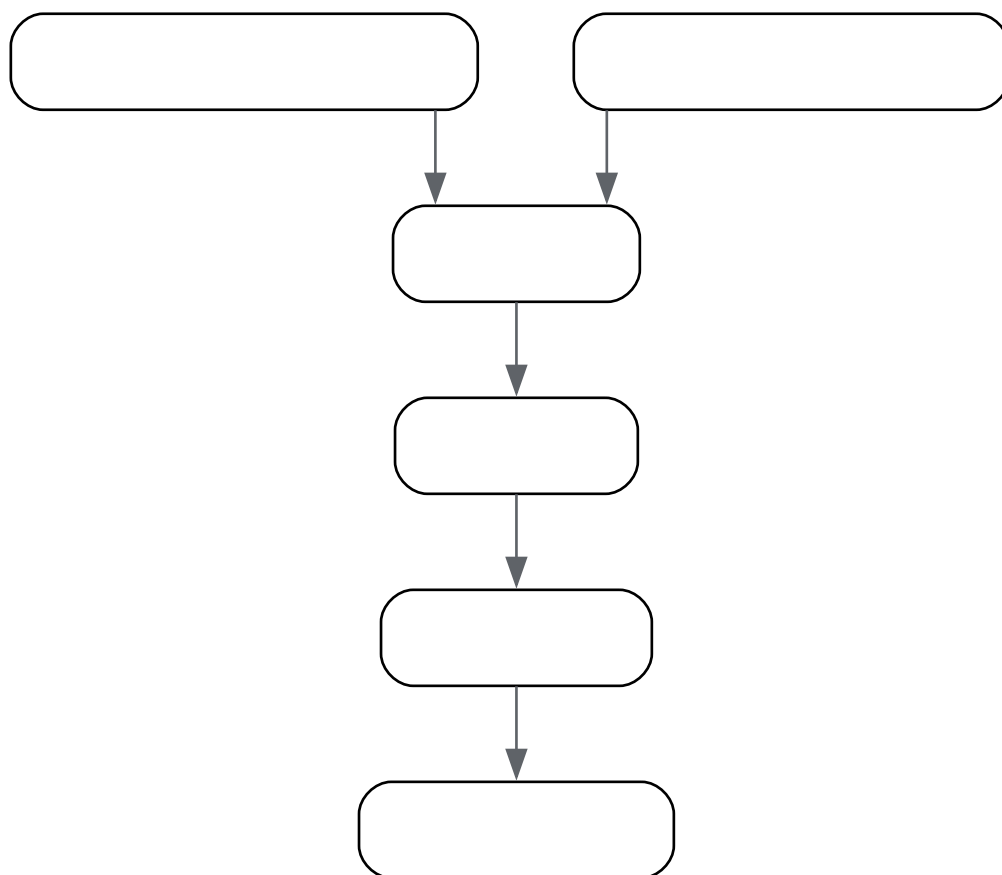
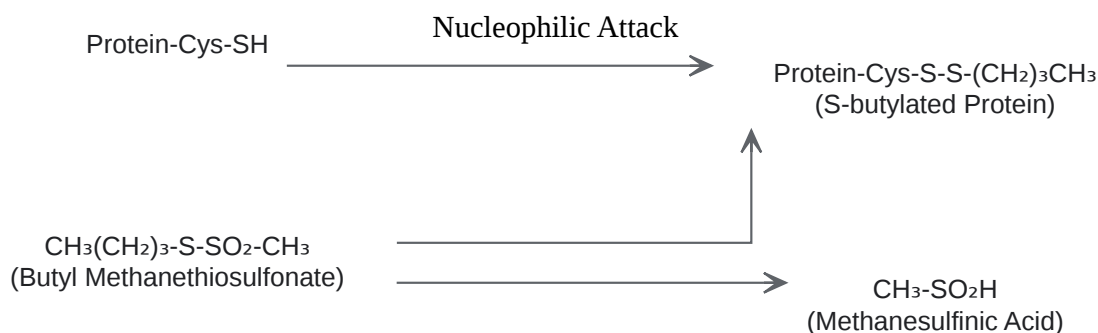
For comparative purposes, the properties of the more commonly used S-Methyl Methanethiosulfonate (MMTS) are provided in the table below.

Property	Value	Source
CAS Number	2949-92-0	[5]
Molecular Formula	CH ₃ SO ₂ SCH ₃	[5]
Molecular Weight	126.19 g/mol	[5]
Appearance	Colorless liquid	[5]
Density	1.337 g/cm ³	[5]
Boiling Point	266-267 °C (at 760 mmHg)	[5]
Solubility in water	Slightly soluble	[5]

Mechanism of Action: Selective Thiol Modification

The utility of **Butyl Methanethiosulfonate** as a research tool is rooted in its highly selective reactivity towards the sulfhydryl (thiol) group of cysteine residues. Alkylthiosulfonates are distinguished by their rapid reaction rates under mild, physiologically relevant conditions.[3][4] The reaction proceeds via a nucleophilic attack of the thiolate anion (RS⁻) on the electrophilic sulfur atom of the thiosulfonate group. This results in the formation of a stable mixed disulfide bond between the butyl group and the cysteine residue, with the concomitant release of methanesulfinic acid as a byproduct.[3][4] This byproduct typically decomposes into volatile, non-reactive products, ensuring a clean and specific modification.[3][4]

A key advantage of this reaction is its reversibility. The newly formed disulfide bond can be readily cleaved by the addition of reducing agents such as dithiothreitol (DTT) or β-mercaptoethanol, allowing for the controlled removal of the modifying group and the restoration of the native protein.[3][4]



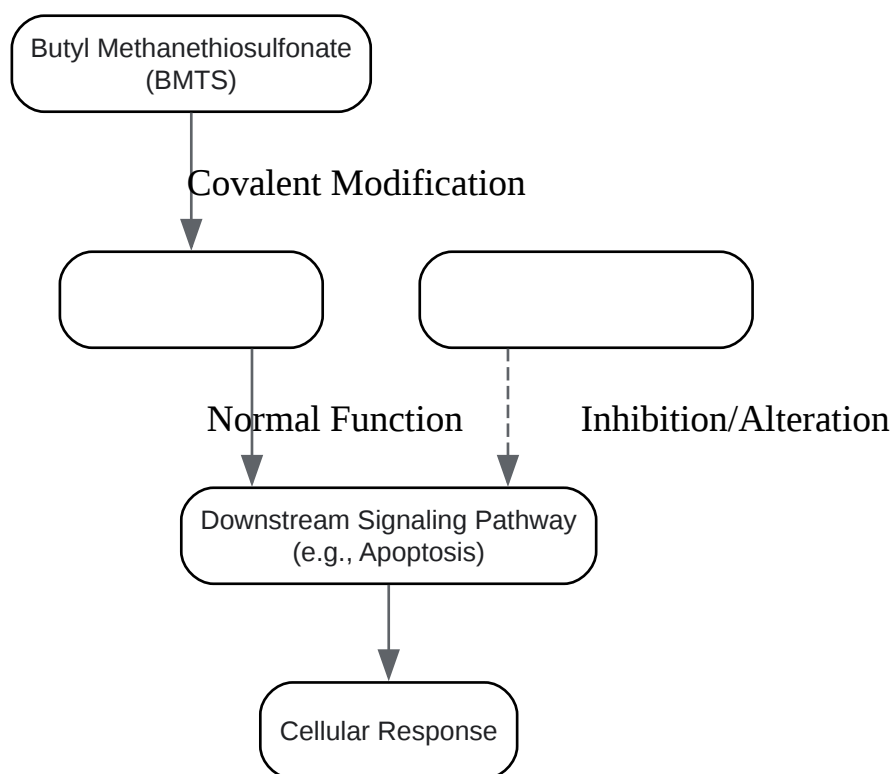
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Caption: Workflow for the modification of a protein with **Butyl Methanethiosulfonate**.

Applications in Research and Drug Development

The ability of **Butyl Methanethiosulfonate** to selectively and reversibly modify cysteine residues opens up a wide array of applications for researchers and drug developers.

- **Enzyme Mechanism and Active Site Mapping:** BMTS can be used to identify essential cysteine residues within the active site of an enzyme. [5] Modification of such residues often leads to a measurable change in enzymatic activity, thereby implicating them in catalysis or substrate binding. The reversibility of the modification allows for confirmation that the observed effects are due to the specific blocking of the thiol group.
- **Probing Protein Structure and Dynamics:** The introduction of the butyl-thio moiety can serve as a biophysical probe. The change in mass and local environment upon modification can be detected by various techniques, providing insights into protein conformation and accessibility of specific cysteine residues.
- **Covalent Drug Discovery:** There is a growing interest in the development of covalent inhibitors that form a permanent bond with their target protein, often leading to enhanced potency and duration of action. BMTS can serve as a starting fragment for the design of such drugs. By identifying proteins that are functionally modulated by BMTS, researchers can then elaborate on the butyl-thio scaffold to develop more potent and selective covalent therapeutics.
- **Investigating Redox Signaling Pathways:** A related compound, 1,4-butanediyl-bismethanethiosulfonate (a bifunctional reagent), has been shown to induce apoptosis in Jurkat cells through a mechanism involving the generation of reactive oxygen species (ROS) and the activation of caspases. [6] This suggests that BMTS could be a useful tool to investigate redox-sensitive signaling pathways and to understand how modification of specific cysteines can trigger downstream cellular events.



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Caption: Investigating a signaling pathway by modulating Protein X with BMTS.

Conclusion

Butyl Methanethiosulfonate is a valuable, yet underutilized, member of the methanethiosulfonate class of cysteine-reactive probes. Its enhanced lipophilicity compared to more common analogs suggests a potentially different profile of reactivity and cellular accessibility, making it a complementary tool for chemical biologists and drug discovery scientists. By understanding its fundamental mechanism of action and leveraging established protocols for thiol modification, researchers can effectively employ BMTS to dissect the intricate roles of cysteine residues in protein function and disease, paving the way for new biological insights and therapeutic strategies.

References

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